

Standard Operating Procedure for Handling Dimethylolpropionic Acid (DMMPA) in the Lab

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dmmpa*
CAS No.: *54672-40-1*
Cat. No.: *B1220874*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed standard operating procedure (SOP) for the safe handling of Dimethylolpropionic Acid (**DMMPA**) in a laboratory setting. **DMMPA** is a trifunctional molecule containing two primary hydroxyl groups and one tertiary carboxylic group.^[1] It is commonly used in the synthesis of water-soluble resins, particularly in the production of polyurethane dispersions (PUDs) and powder coatings.^{[2][3][4]} While **DMMPA** is considered to have low toxicity, proper handling procedures are essential to minimize risk and ensure a safe laboratory environment.^{[1][5]} This SOP outlines the necessary personal protective equipment (PPE), engineering controls, spill cleanup procedures, and waste disposal protocols.

Hazard Identification and Quantitative Data

DMMPA is a white, crystalline solid.^[6] While it is not classified as a highly hazardous substance, it can cause irritation upon contact with eyes and the respiratory tract.^{[5][7]}

Ingestion is considered slightly toxic.[5][7] The primary hazards are related to its physical form as a dust and its acidic nature.

Table 1: Physical and Toxicological Properties of **DMMPA**

Property	Value	Reference
Chemical Name	2,2-bis(hydroxymethyl)propionic acid	
CAS Number	4767-03-7	[7]
Molecular Formula	C5H10O4	[8]
Molecular Weight	134.13 g/mol	[8]
Appearance	White crystalline solid	[6]
Melting Point	185-190 °C	
Oral LD50 (Rat)	>2000 mg/kg	[5]
Dermal LD50 (Rat)	>2000 mg/kg	[5]
Eye Irritation	Causes serious eye irritation	[5]
Skin Irritation	Not considered a skin irritant	[5][7]
Inhalation Hazard	Dust can be irritating to the respiratory tract	[5][7]

Occupational Exposure Limits (OELs) for **DMMPA** have not been established by major regulatory bodies. In the absence of a specific OEL, it is prudent to handle **DMMPA** as a substance with the potential to cause irritation and to minimize dust generation and exposure.

Engineering Controls

Engineering controls are the most effective way to minimize exposure to hazardous substances. The following engineering controls should be in place when handling **DMMPA**:

- **Fume Hood:** All weighing and handling of **DMMPA** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- **Ventilation:** The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **DMMPA**.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against dust particles and potential splashes.
- **Hand Protection:** Nitrile or neoprene gloves should be worn to prevent skin contact.
- **Body Protection:** A lab coat should be worn to protect clothing and skin from contamination.
- **Respiratory Protection:** In situations where a fume hood is not available or if significant dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.

Experimental Protocol: Synthesis of a Waterborne Polyurethane Dispersion (PUD) using **DMMPA**

This protocol describes a typical laboratory-scale synthesis of a waterborne polyurethane dispersion.

5.1 Materials

- Isophorone diisocyanate (IPDI)
- Poly(tetramethylene ether) glycol (PTMEG)
- Dimethylolpropionic acid (**DMMPA**)
- Triethylamine (TEA)
- Acetone

- Deionized water
- Ethylenediamine (EDA)

5.2 Equipment

- Three-neck round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Condenser
- Dropping funnel
- Beakers and graduated cylinders

5.3 Procedure

- Prepolymer Synthesis:
 1. Add a measured amount of PTMEG to the three-neck flask and heat to 70-80°C under a nitrogen atmosphere with stirring.
 2. In a separate beaker, dissolve **DMMPA** in acetone.
 3. Add the IPDI to the flask, followed by the **DMMPA**/acetone solution.
 4. Maintain the reaction at 80°C for 2-3 hours. The progress of the reaction can be monitored by titrating the isocyanate (NCO) content.
- Neutralization and Dispersion:
 1. Cool the prepolymer to 40-50°C.
 2. Add TEA to neutralize the carboxylic acid groups of the **DMMPA**. Stir for 30 minutes.
 3. Add deionized water to the mixture under vigorous stirring to form a stable dispersion.

- Chain Extension:
 1. Slowly add a solution of EDA in deionized water to the dispersion with continuous stirring.
 2. Continue stirring for an additional hour to complete the chain extension reaction.
- Solvent Removal:
 1. Remove the acetone under reduced pressure using a rotary evaporator.

Spill and Emergency Procedures

6.1 Small Spills (Solid **DMMPA**)

- Wear appropriate PPE (goggles, gloves, lab coat).
- Gently sweep up the spilled solid, avoiding the generation of dust.
- Place the collected material into a labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

6.2 Large Spills

- Evacuate the immediate area and alert others.
- If the spill is large or if there is a significant amount of airborne dust, contact the institutional safety office.
- Prevent the spread of the spill.
- Follow institutional procedures for large chemical spills.

6.3 First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.

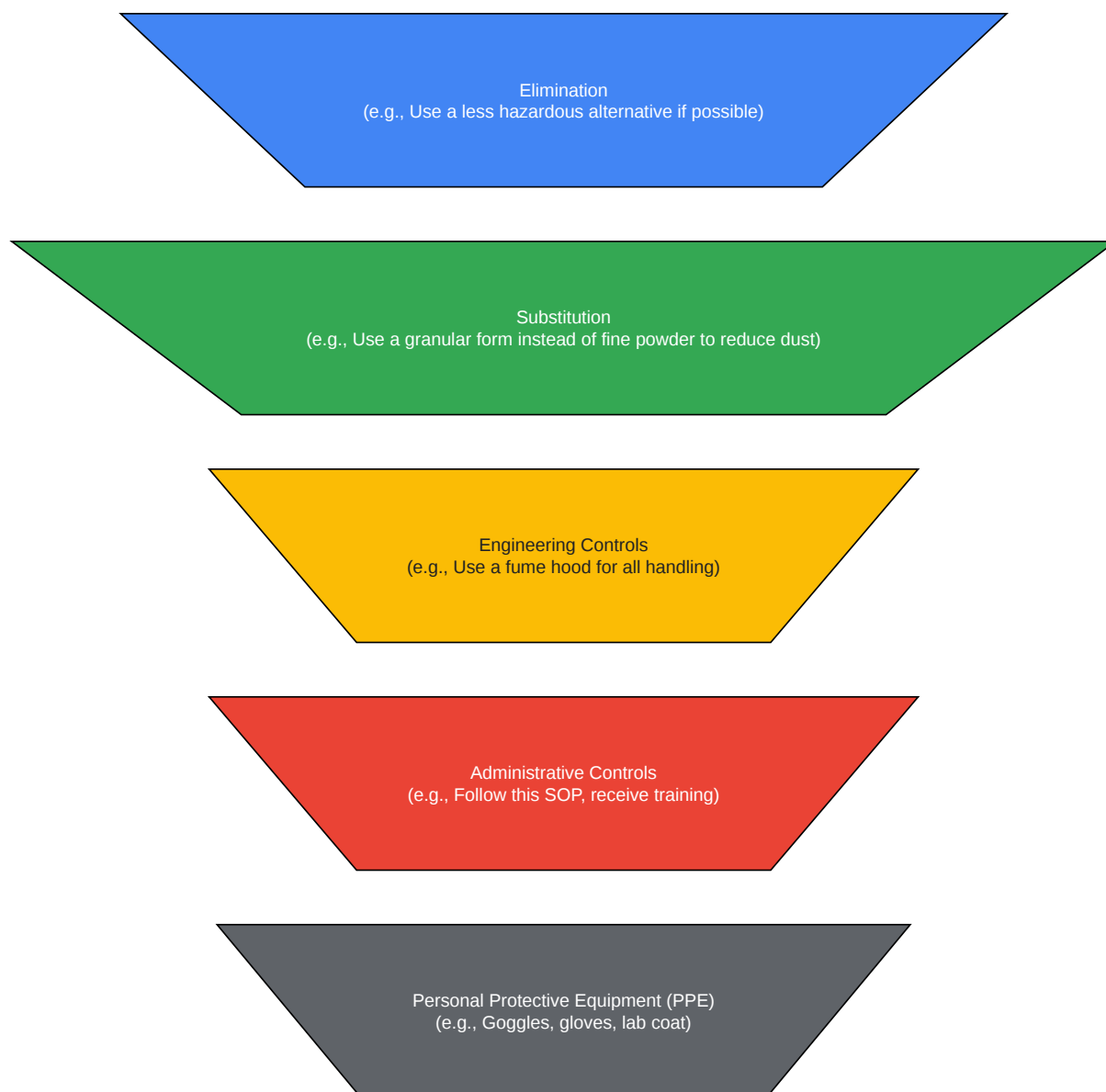
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Waste Disposal

All waste containing **DMMPA**, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous waste.

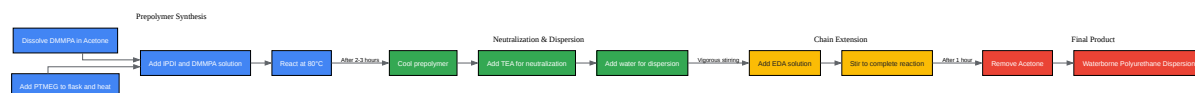
- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for the disposal of chemical waste.
- Do not dispose of **DMMPA** down the drain.

Visualizations



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Caption: Hazard Control Hierarchy for **DMMPA**.



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Caption: Workflow for PUD Synthesis with **DMMPA**.

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